

An In-depth Technical Guide to 2,3-Dimethyl-1,3-butadiene

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Compound of Interest

Compound Name: 2,3-Dimethyl-1,3-butadiene

Cat. No.: B165502

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CAS Number: 513-81-5[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

This guide provides comprehensive technical information about **2,3-Dimethyl-1,3-butadiene**, tailored for researchers, scientists, and professionals in drug development. It covers the compound's properties, synthesis, key reactions, and safety protocols.

Physicochemical and Spectroscopic Data

2,3-Dimethyl-1,3-butadiene, also known as bisopropenyl, is a colorless liquid.[\[1\]](#)[\[4\]](#) It is a conjugated diene that is valuable in organic synthesis and polymer science.[\[6\]](#)[\[7\]](#)

Table 1: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C6H10	[1] [2] [5]
Molar Mass	82.14 g/mol	[1] [3] [5]
Density	0.7267 g/mL at 20°C	[5]
Melting Point	-76 °C	[1] [4] [5]
Boiling Point	68-69 °C	[1] [4]
Flash Point	-1 °C	[1]
Refractive Index (n ²⁰ /D)	1.438	[4]
Vapor Pressure	152 mmHg at 20°C	[2]
Water Solubility	Immiscible	[4] [5]
Solubility	Soluble in organic solvents like chloroform.	[4] [5]

Table 2: Spectroscopic Data

Technique	Key Peaks/Signals	Reference
¹ H NMR	Signals corresponding to the vinyl and methyl protons.	[8] [9] [10]
¹³ C NMR	Signals for the sp ² and sp ³ hybridized carbon atoms.	[10]
IR Spectroscopy	Peaks characteristic of C=C and C-H bonds.	[2]
Mass Spectrometry	Molecular ion peak and fragmentation pattern.	[2] [11]

Experimental Protocols

Detailed methodologies for the synthesis and a key reaction of **2,3-Dimethyl-1,3-butadiene** are provided below.

2.1. Synthesis of **2,3-Dimethyl-1,3-butadiene** via Dehydration of Pinacol

This compound is commonly prepared in the laboratory through the acid-catalyzed dehydration of pinacol (2,3-dimethylbutane-2,3-diol).[1][6][12]

- Materials:

- Pinacol (anhydrous), 354 g (3 moles)[13]
- 48% Hydrobromic acid, 10 mL[13]
- Boiling chips
- Hydroquinone (for stabilization)
- Anhydrous calcium chloride (for drying)
- 2-L round-bottomed flask
- Packed fractionating column
- Distillation apparatus
- Separatory funnel

- Procedure:

- Place 354 g of pinacol and 10 mL of 48% hydrobromic acid into a 2-L round-bottomed flask equipped with a fractionating column.[13]
- Add a few boiling chips and heat the flask slowly.[13]
- Collect the distillate that comes over up to 95°C. This process takes approximately 2 hours.[12][13]

- The distillate will consist of two layers. Transfer it to a separatory funnel and remove the lower aqueous layer.[12]
- Wash the organic layer twice with 100-mL portions of water.[13]
- Add 0.5 g of hydroquinone to the organic layer to act as a stabilizer and dry it overnight with 15 g of anhydrous calcium chloride.[13]
- Perform a final fractional distillation, collecting the product that boils in the range of 69–70.5°C. The expected yield is 55-60%. [13]

2.2. Diels-Alder Reaction with Maleic Anhydride

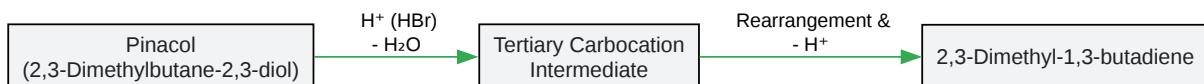
2,3-Dimethyl-1,3-butadiene readily undergoes Diels-Alder reactions.[1][4] This protocol describes its reaction with maleic anhydride to form 4,5-dimethyl-cis-cyclohex-4-ene-1,2-dicarboxylic anhydride.[12]

- Materials:
 - **2,3-Dimethyl-1,3-butadiene** (synthesized from Protocol 2.1)
 - Maleic anhydride, 1.0 g
 - Hexanes
 - 125-mL Erlenmeyer flask
 - Hot water bath
 - Ice bath
 - Vacuum filtration apparatus
- Procedure:
 - Add 1.0 g of maleic anhydride to the flask containing the purified **2,3-Dimethyl-1,3-butadiene**.[12]

- Warm the mixture with your hands. An exothermic reaction should commence, causing the temperature to rise.[12]
- Once the reaction begins, remove the heat source to prevent the diene from boiling off.[12]
- After the reaction mixture has cooled, add 15 mL of hexanes and warm it in a hot water bath to dissolve the product.[12]
- Allow the solution to stand undisturbed for one minute, then perform a gravity filtration to remove any unreacted maleic anhydride.[12]
- Cool the filtrate in an ice bath for 15 minutes to induce crystallization of the product.[12]
- Isolate the crystals by vacuum filtration, washing them with a small amount of ice-cold hexanes.[12]

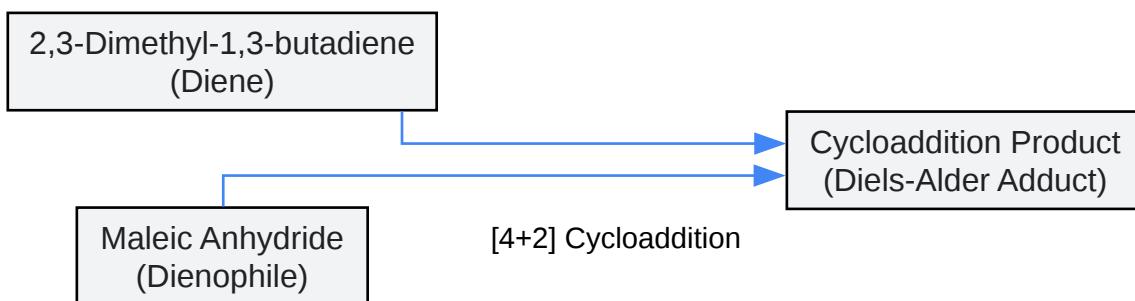
Visualized Workflows and Pathways

The following diagrams illustrate the synthesis and reactivity of **2,3-Dimethyl-1,3-butadiene**.



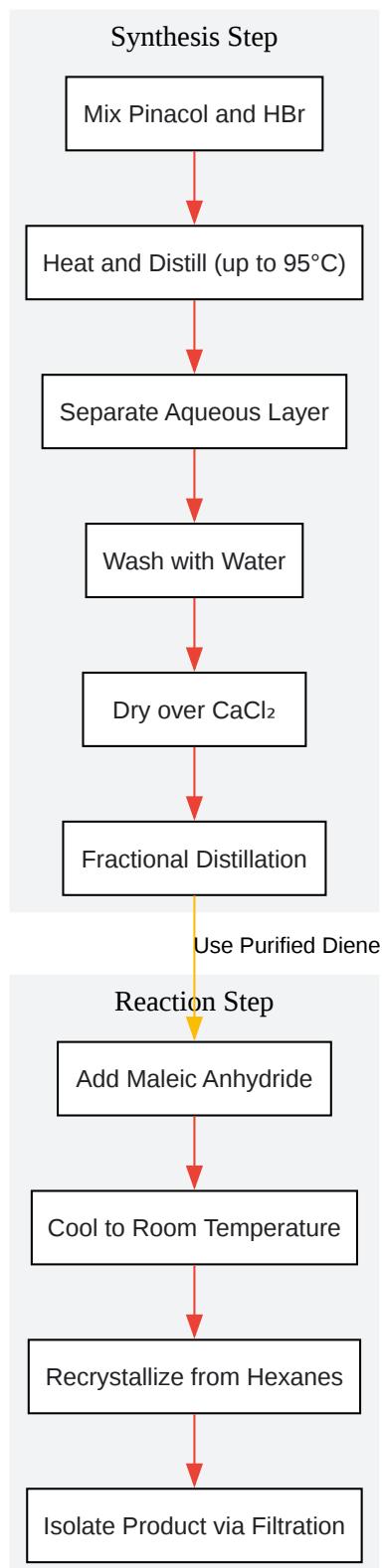
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Caption: Acid-catalyzed dehydration of pinacol to form **2,3-Dimethyl-1,3-butadiene**.



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Caption: Diels-Alder reaction of **2,3-Dimethyl-1,3-butadiene** with maleic anhydride.



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Caption: Experimental workflow for synthesis and subsequent Diels-Alder reaction.

Safety and Handling

2,3-Dimethyl-1,3-butadiene is a highly flammable liquid and vapor.[\[2\]](#)[\[14\]](#) It may cause irritation and can be harmful if ingested.[\[2\]](#)

Table 3: GHS Hazard Information

Hazard Class	Pictogram	Signal Word	Hazard Statement
Flammable Liquids (Category 2)		Danger	H225: Highly flammable liquid and vapor.

- Handling: Use in a well-ventilated area with non-sparking tools.[\[14\]](#)[\[15\]](#) Wear suitable protective clothing, including safety goggles and gloves.[\[14\]](#)[\[15\]](#) Ground and bond containers and receiving equipment to prevent static discharge.
- Storage: Store in a cool, well-ventilated place away from heat, sparks, and open flames.[\[14\]](#)[\[16\]](#)[\[17\]](#) Keep the container tightly closed.[\[16\]](#) The recommended storage temperature is 2-8 °C.[\[16\]](#)
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[\[17\]](#)

This compound is used in the manufacturing of synthetic rubber and other polymers.[\[5\]](#)[\[7\]](#) It is also a valuable reagent in organic synthesis, particularly in cycloaddition reactions.[\[6\]](#)

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